

Application Notes and Protocols for 4-Cyano-2-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethyl)benzonitrile

Cat. No.: B032727

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Compound Identification and Properties

4-Cyano-2-(trifluoromethyl)aniline, also known as 4-Amino-2-(trifluoromethyl)benzonitrile, is a key intermediate in the synthesis of various pharmaceutical compounds, most notably the nonsteroidal antiandrogen, Bicalutamide.^[1] Its unique structure, featuring cyano, trifluoromethyl, and aniline moieties, makes it a versatile building block in medicinal chemistry.

Table 1: Physical and Chemical Properties of 4-Cyano-2-(trifluoromethyl)aniline

Property	Value	Reference
CAS Number	654-70-6	[2][3][4]
Molecular Formula	C ₈ H ₅ F ₃ N ₂	[2][4]
Molecular Weight	186.13 g/mol	[2][3]
Appearance	White to off-white powder/solid	[4]
Melting Point	141-145 °C	[4]
IUPAC Name	4-amino-2-(trifluoromethyl)benzonitrile	[2][3]
Synonyms	5-Amino-2-cyanobenzotrifluoride, Bicalutamide Aminobenzonitrile	[1][2][3]

Hazard Identification and Safety Precautions

This compound is classified as hazardous and requires strict safety protocols. The Globally Harmonized System (GHS) classification indicates significant toxicity.

Table 2: GHS Hazard Classification

Category	Information	Reference(s)
Pictograms	GHS06: Toxic GHS07: Exclamation Mark	[1]
Signal Word	Danger	[1]
Hazard Statements	H301: Toxic if swallowed. H311: Toxic in contact with skin. H330: Fatal if inhaled. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H373: May cause damage to organs through prolonged or repeated exposure.	[1][5][6]
Precautionary Statements	P260, P262, P270, P280, P301+P310, P302+P352, P304+P340, P305+P351+P338, P403+P233, P405, P501	[1][7]

Due to the hazards, appropriate Personal Protective Equipment (PPE) is mandatory when handling this compound.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. Face shield if there is a risk of splashing.[7]
Skin/Body Protection	Protective lab coat. Ensure no skin is exposed. [5][7]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are generated, use a NIOSH/MSHA approved respirator.[5]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure personnel safety and maintain the integrity of the compound.

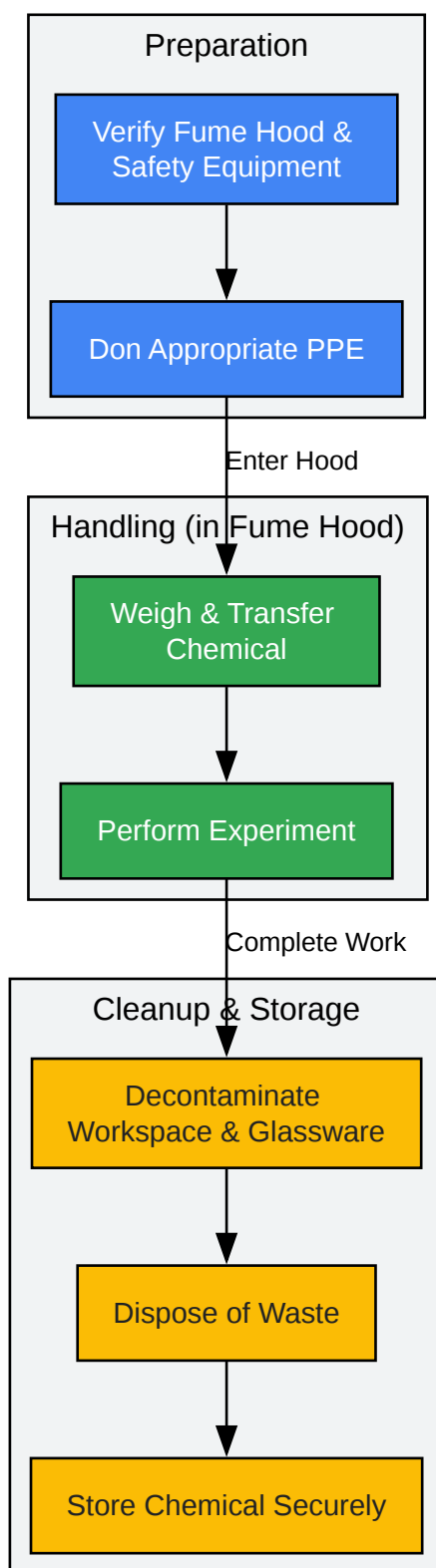
Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is operational. Clear the workspace of any unnecessary items. Verify that an eyewash station and safety shower are accessible.[7]
- Donning PPE: Wear all PPE as specified in Table 3.
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to minimize inhalation exposure.[8] Avoid creating dust.[8]
- During Use: Keep the container tightly closed when not in use.[7][9] Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke in the handling area.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[7][10] Clean the work area to remove any residual contamination.

- Decontamination: Decontaminate all equipment used. Remove and dispose of contaminated PPE in a designated waste container.

Protocol for Storage

- Container: Store in the original, tightly-closed container.[\[7\]](#)[\[9\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated for toxic chemicals.[\[7\]](#)[\[9\]](#)
The storage area should be locked and accessible only to authorized personnel.[\[7\]](#)
- Incompatibilities: Store away from incompatible materials such as strong acids and oxidizing agents.[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
[\[5\]](#)



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Caption: General workflow for handling 4-Cyano-2-(trifluoromethyl)aniline.

Emergency and First Aid Procedures

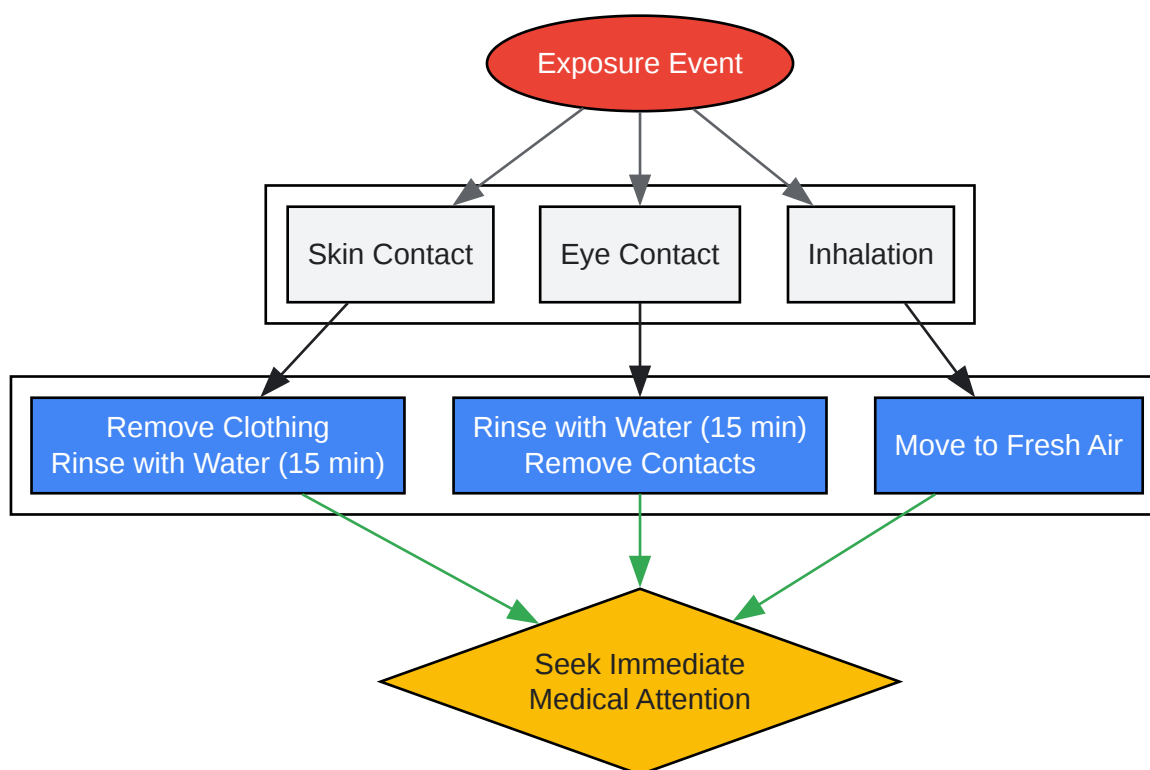
Immediate and appropriate action is crucial in the event of an exposure.

Protocol for Accidental Exposure

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.^[7]
- **Skin Contact:** Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes. Call a physician immediately.^[7]
- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for several minutes, holding the eyelids open.^{[7][10]} Remove contact lenses if present and easy to do so. Continue rinsing. Call an ophthalmologist immediately.
- **Ingestion:** If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.^[5]

Protocol for Spills

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, but avoid breathing vapors or dust.
- **Contain:** Prevent the spill from spreading or entering drains.
- **Absorb:** For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- **Collect:** Carefully sweep or vacuum the absorbed material and place it into a suitable, labeled container for disposal.^[7]
- **Decontaminate:** Clean the spill area thoroughly with a suitable decontaminating agent.
- **Report:** Report the incident to the appropriate safety officer.



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Caption: Logical flow for emergency response to personnel exposure.

Application in Chemical Synthesis

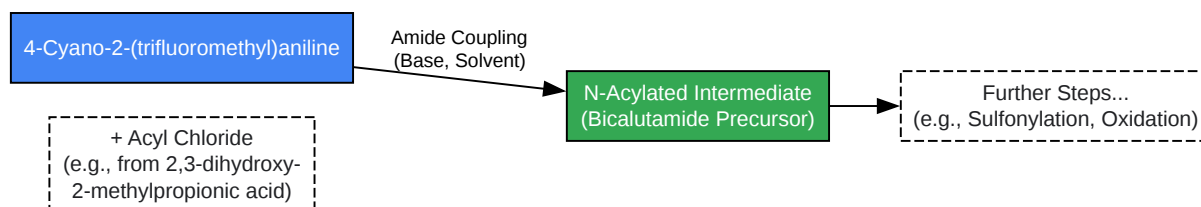
This compound is a valuable precursor in drug development. A common application is its use in amide coupling reactions to form more complex molecules. It serves as the starting material for Bicalutamide, where it is reacted with a suitable acyl chloride.^{[1][11]}

Representative Protocol: Acylation of 4-Cyano-2-(trifluoromethyl)aniline

This protocol is a representative example of an amide bond formation reaction, a fundamental step in many drug synthesis pathways.

- **Reaction Setup:** In a chemical fume hood, add 4-Cyano-2-(trifluoromethyl)aniline (1.0 eq) and a suitable aprotic solvent (e.g., Tetrahydrofuran) to a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar.

- **Cooling:** Cool the solution to 0 °C using an ice-water bath.
- **Base Addition:** Add a non-nucleophilic base (e.g., triethylamine, 1.2 eq) to the stirred solution.
- **Acyl Chloride Addition:** Slowly add the desired acyl chloride (1.1 eq) dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-4 hours, or until TLC/LC-MS analysis indicates the consumption of the starting material.
- **Workup:** Quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via column chromatography or recrystallization to yield the desired N-acylated product.



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Caption: Simplified reaction pathway showing a key use of the title compound.

Waste Disposal

All waste containing 4-Cyano-2-(trifluoromethyl)aniline must be treated as hazardous.

- **Segregation:** Collect all waste materials (residual chemical, contaminated PPE, absorbent materials) in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Disposal:** Dispose of the waste container through an approved hazardous waste disposal service, in accordance with all local, state, and federal regulations.^[7] Do not dispose of it in

regular trash or down the drain.

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